

Lauryl Lactate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Lauryl Lactate*

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An in-depth examination of the physical, chemical, and functional characteristics of **lauryl lactate**, a versatile excipient in pharmaceutical and cosmetic formulations.

Introduction

Lauryl lactate, the ester of lauryl alcohol and lactic acid, is a multifunctional ingredient widely utilized in the pharmaceutical, cosmetic, and personal care industries.^{[1][2]} Its appeal stems from its favorable safety profile, emollient properties, and its role as a surfactant and penetration enhancer.^{[3][4]} This technical guide provides a detailed overview of the core physical and chemical characteristics of **lauryl lactate**, methodologies for their determination, and its functional applications, particularly in the context of drug delivery.

Chemical Identity

- IUPAC Name: Dodecyl 2-hydroxypropanoate^{[5][6]}
- CAS Number: 6283-92-7^[1]
- Molecular Formula: C₁₅H₃₀O₃^{[5][6]}
- Synonyms: Dodecyl lactate, Lactic acid dodecyl ester, Ceraphyl 31, Cyclochem LVL^[5]

Physical and Chemical Characteristics

Lauryl lactate is typically a clear, colorless to pale yellow liquid with a faint, characteristic buttery or fatty odor.[\[1\]](#)[\[5\]](#) The quantitative physical and chemical properties of **lauryl lactate** are summarized in the tables below.

Table 1: Physical Properties of Lauryl Lactate

Property	Value	Reference(s)
Molecular Weight	258.40 g/mol	[5]
Appearance	Clear, colorless to pale yellow liquid	[1]
Odor	Faint, fatty, butter-like	[1]
Melting Point	22-28 °C	[7]
Boiling Point	303.00 to 304.00 °C @ 760.00 mm Hg	[8] [9]
Density	0.9 - 1.03 g/cm ³	[1] [6]
Refractive Index	1.44170 to 1.44560 @ 25.00 °C	[9] [10]
Flash Point	132.78 to 133.1 °C	[1] [8]
Vapor Pressure	0.000080 mmHg @ 25.00 °C (estimated)	[8] [9]

Table 2: Chemical Properties and Solubility of Lauryl Lactate

Property	Value/Description	Reference(s)
Solubility in Water	Practically insoluble	[1][5]
Solubility in Organic Solvents	Soluble in ethanol	[5]
Stability	Stable under normal conditions. Hydrolyzes under strong acid or alkali conditions.	[10][11]
Acid Value	≤ 5.00 max. KOH/g	[8][9]
Saponification Value	210.00 to 225.00	[8][9]

Experimental Protocols

The following sections detail generalized methodologies for determining the key physical and chemical properties of **lauryl lactate**, based on standard OECD guidelines and common laboratory practices.[1][5][6][7][8]

Determination of Melting Point

The melting point of **lauryl lactate**, which can be a solid at or near room temperature, can be determined using the capillary method.

- Apparatus: Melting point apparatus (e.g., DigiMelt), capillary tubes, thermometer.
- Procedure:
 - A small, dried sample of **lauryl lactate** is introduced into a capillary tube and compacted.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 2 °C/min).
 - The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting range.

Determination of Boiling Point

The boiling point can be determined by distillation or using a Thiele tube.

- Apparatus: Distillation apparatus (distilling flask, condenser, receiving flask, thermometer) or Thiele tube, heating mantle or oil bath.
- Procedure (Distillation Method):
 - A sample of **lauryl lactate** (at least 5 mL) is placed in a distilling flask with boiling chips.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the vapor temperature.
 - The sample is heated, and the temperature is recorded when the liquid is actively boiling and condensing, and the temperature reading on the thermometer stabilizes.
 - The barometric pressure should be recorded and a correction applied if necessary.[\[12\]](#)

Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed as follows.

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure:
 - A known mass (e.g., 25 mg) or volume (e.g., 0.05 mL) of **lauryl lactate** is placed in a test tube.
 - A specific volume (e.g., 0.75 mL) of the solvent (e.g., water, ethanol) is added in small portions.
 - After each addition, the test tube is vigorously agitated (e.g., using a vortex mixer).
 - The solubility is observed and can be classified as soluble, partially soluble, or insoluble based on the visual clarity of the resulting mixture.

Synthesis and Purification

Lauryl lactate is commercially produced through the esterification of lauryl alcohol and lactic acid.^[1] This can be achieved through Fischer esterification using an acid catalyst or through an enzyme-catalyzed reaction.

Fischer Esterification

- Reactants: Lauryl alcohol, lactic acid.
- Catalyst: A strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- Procedure:
 - Lauryl alcohol and a slight excess of lactic acid are combined in a round-bottom flask.
 - A catalytic amount of a strong acid is added.
 - The mixture is heated under reflux, often with a Dean-Stark apparatus to remove the water formed during the reaction and drive the equilibrium towards the product.
 - Upon completion, the reaction mixture is cooled and neutralized (e.g., with a sodium bicarbonate solution).
 - The organic layer containing **lauryl lactate** is separated, washed, and dried.
 - The crude product is then purified, typically by vacuum distillation.

Enzyme-Catalyzed Esterification

- Reactants: Lauryl alcohol, lactic acid.
- Catalyst: Immobilized lipase.
- Procedure:
 - Lauryl alcohol and lactic acid are mixed, often in a solvent-free system or with a non-polar solvent.
 - Immobilized lipase is added to the mixture.

- The reaction is incubated at a controlled temperature (e.g., 40-60 °C) with agitation.
- The reaction progress is monitored by measuring the decrease in acid value.
- Once the reaction reaches equilibrium, the enzyme is removed by filtration.
- The product is then purified, for instance, by vacuum distillation.

Mandatory Visualizations

Experimental Workflow for Lauryl Lactate Synthesis and Purification

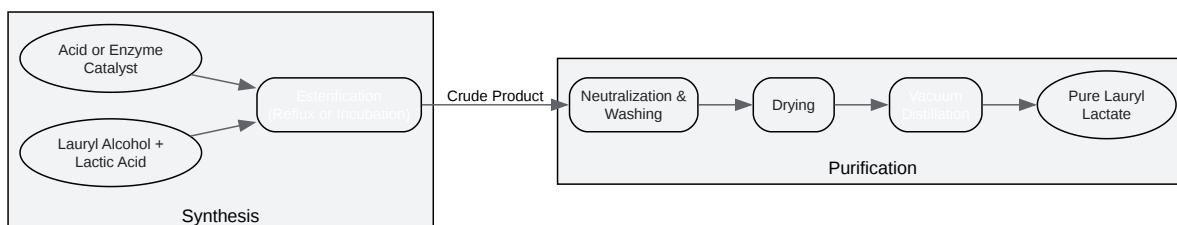


Figure 1: General workflow for the synthesis and purification of lauryl lactate.

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Figure 1: General workflow for the synthesis and purification of **lauryl lactate**.

Logical Relationship of Lauryl Lactate as a Skin Penetration Enhancer

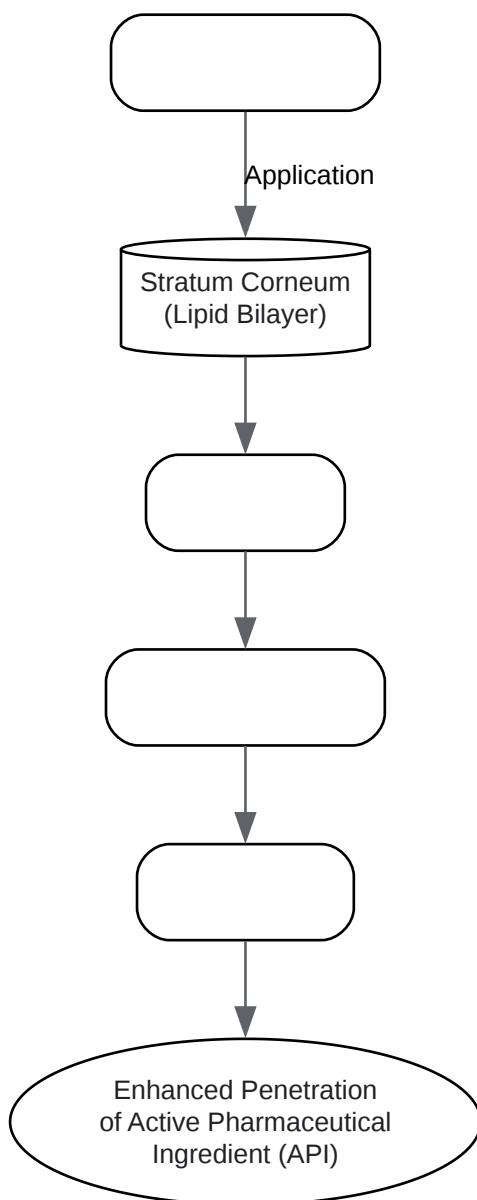


Figure 2: Mechanism of action of lauryl lactate as a skin penetration enhancer.

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Figure 2: Mechanism of action of **lauryl lactate** as a skin penetration enhancer.

Applications in Drug Development

Lauryl lactate serves several key functions in pharmaceutical formulations, particularly in topical and transdermal drug delivery systems.

- Emollient: It imparts a smooth and soft feel to the skin, improving the sensory characteristics of topical products.[\[1\]](#)[\[2\]](#)

- Surfactant and Emulsifier: Its amphiphilic nature allows it to act as a surfactant and co-emulsifier, stabilizing oil-in-water emulsions.[1]
- Solubilizer: It can enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs) in a formulation.[3][4]
- Penetration Enhancer: **Lauryl lactate** can reversibly disrupt the highly ordered structure of the stratum corneum lipids, thereby increasing the permeability of the skin to APIs.[3][13] This makes it a valuable excipient for enhancing the efficacy of transdermal drug delivery systems.

Safety and Toxicology

Lauryl lactate is generally recognized as safe (GRAS) for use in cosmetic and personal care products at specified concentrations.[5] It is considered to have low acute oral toxicity.[14] While it is non-irritating to the skin for most individuals, as with any topical ingredient, there is a potential for mild eye irritation or skin sensitization in susceptible individuals.[14][15] Due to its alpha-hydroxy acid (AHA) component, formulations containing **lauryl lactate** may increase sun sensitivity, and the use of sunscreen is often recommended.[1]

Conclusion

Lauryl lactate is a well-characterized excipient with a range of beneficial properties for pharmaceutical and cosmetic formulations. Its emollient, surfactant, and penetration-enhancing effects, combined with a favorable safety profile, make it a valuable tool for researchers, scientists, and drug development professionals in the design and optimization of topical and transdermal delivery systems. A thorough understanding of its physical and chemical characteristics is essential for its effective application in product development.

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